

# S-nitroso-coenzyme A discovery and function

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: S-nitroso-coenzyme A

CAS No.: 82494-50-6

Cat. No.: S605137

Get Quote

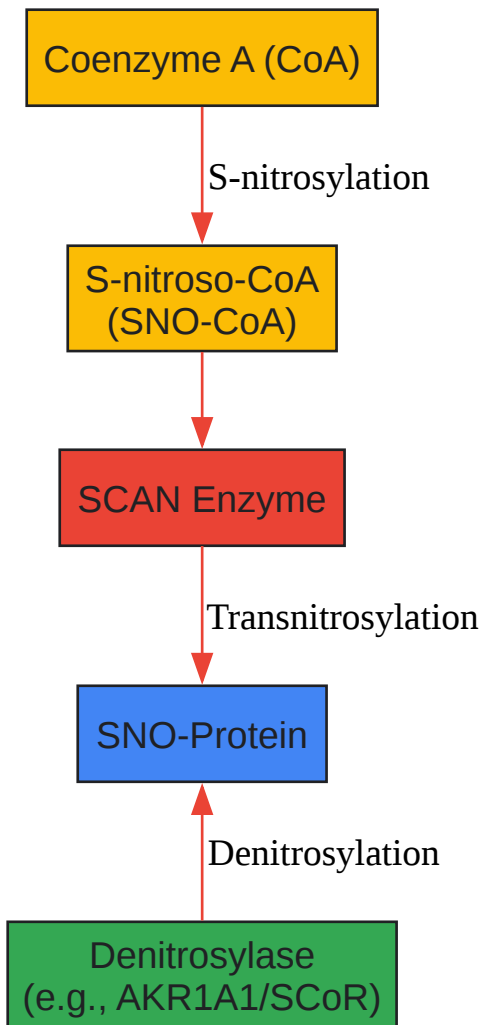
## S-nitroso-coenzyme A (SNO-CoA) Overview

Table 1: Key Identifiers for S-nitroso-coenzyme A

Property	Description
Preferred Name	S-nitroso-coenzyme A [1]
CAS Registry Number	82494-50-6 [1] [2]
Other Names (Entry Terms)	S-nitroso-CoA; coenzyme A, S-nitroso; Coenzyme A, S-nitrite [1]
Molecular Formula	C <sub>21</sub> H <sub>35</sub> N <sub>8</sub> O <sub>17</sub> P <sub>3</sub> S [2]
Molecular Weight	796.53 g/mol [2]
MeSH Unique ID	C084625 [1]

## Discovery and Evolving Functional Paradigm

The understanding of SNO-CoA has evolved from a metabolic cofactor to a key regulator in enzymatic signaling pathways.



[Click to download full resolution via product page](#)

*Figure 1: The Dynamic Cycle of SNO-CoA in Protein S-Nitrosylation*

- **Initial Identification and Early Role:** SNO-CoA was first recognized as a low-molecular-weight S-nitrosothiol that could non-enzymatically transfer an NO group to protein thiols. Initial studies identified **Adh6 in yeast** and **aldo-keto reductase 1A1 (AKR1A1) in mammals** as specific **S-nitroso-CoA reductases (SCoR)**, classifying them as **denitrosylases** that break down SNO-CoA to limit protein S-nitrosylation [3] [4].
- **Paradigm Shift: SNO-CoA as an Enzyme Cofactor:** A landmark 2023 study discovered that SNO-CoA serves as a cofactor for a dedicated enzyme, named **SCAN (SNO-CoA-assisted nitrosylase)** [5]. Unlike non-enzymatic transfer, SCAN uses SNO-CoA to selectively attach NO groups to specific protein targets like the insulin receptor (INSR) and IRS1, reducing insulin signaling [5].

## Key Regulating Enzymes and Quantitative Data

The system is regulated by enzymes that put SNO groups onto proteins (SCAN) and those that remove the substrate (denitrosylases).

**Table 2: Key Enzymes Regulating SNO-CoA-Mediated Signaling**

Enzyme	Primary Function	Key Targets & Physiological Roles	Catalytic Efficiency
SCAN	SNO-CoA-assisted <b>nitrosylase</b> : Uses SNO-CoA as a cofactor to <b>S-nitrosylate</b> specific protein substrates [5].	<b>Insulin Receptor (INSR) &amp; IRS1</b> : Reduces insulin signaling. Hyperactivity in obesity contributes to insulin resistance [5].	Not Quantified
AKR1A1 (SCoR)	<b>Denitrosylase</b> : NADPH-dependent <b>reductase</b> that metabolizes SNO-CoA, reducing its availability for S-nitrosylation [3] [4] [6].	<b>Pyruvate Kinase M2 (PKM2)</b> : Its denitrosylation activity promotes glycolysis. Loss of AKR1A1 reprograms metabolism to protect against acute kidney injury [6].	-
Adh6 (Yeast Analog)	<b>Denitrosylase</b> : The founding member of the SNO-CoA reductase family, specific for SNO-CoA [3].	<b>Erg10 (Acetoacetyl-CoA Thiolase)</b> : Protects this enzyme from inhibitory S-nitrosylation, thereby affecting sterol biosynthesis [3].	<b>kcat/Km = ~14.4 <math>\mu\text{M}^{-1}\text{min}^{-1}</math></b> (Km: $180.5 \pm 16.8 \mu\text{M}$ ; kcat: $2596.5 \pm 110.7 \text{min}^{-1}$ ) [3]

## Core Experimental Methodologies

Key methodologies are crucial for studying SNO-CoA and its biological functions.

- **Detecting and Quantifying SNO-Proteins**: The **SNO-Resin Assisted Capture (SNO-RAC)** method is a primary technique. Free thiols in a protein sample are first blocked. SNO bonds are then selectively cleaved by ascorbate to reduce free thiols, which are captured on a thiopropyl sepharose resin. These proteins can be identified through western blot or mass spectrometry [3] [7].

- **Assaying SNO-CoA Reductase (Denitrosylase) Activity:** This activity is measured by monitoring **NAD(P)H consumption**. The assay mixture includes SNO-CoA and NADPH. The reductase enzyme transfers electrons from NADPH to SNO-CoA, and the resulting decrease in NADPH absorbance at 340 nm is measured over time [3] [4].
- **Identifying Physiological Substrates:** To find proteins regulated by SNO-CoA-mediated S-nitrosylation, researchers treat cell lysates with SNO-CoA or treat intact cells with cell-permeable NO-donors. SNO-proteins are captured via SNO-RAC, digested, and identified using **quantitative proteomics (e.g., iTRAQ and LC-MS/MS)**. Comparing S-nitrosylation levels in wild-type vs. denitrosylase-deficient cells reveals enzyme-regulated targets [3].

## Physiological and Pathological Significance

- **Metabolic Regulation and Disease:** The SCAN enzyme S-nitrosylates the insulin receptor and IRS1, and its increased activity in obesity contributes to **insulin resistance** [5]. The denitrosylase AKR1A1 also influences MSC lineage commitment, shifting differentiation toward adipogenesis, which may link to conditions like osteoporosis [8].
- **Cellular Protection:** In models of acute kidney injury, loss of the denitrosylase AKR1A1 leads to increased S-nitrosylation of **PKM2**. This reprograms cellular metabolism from glycolysis toward the pentose phosphate pathway, boosting antioxidant production and providing a protective effect [6].

## Conclusion and Future Directions

SNO-CoA has emerged as a vital cofactor for targeted protein S-nitrosylation. Its regulation by the opposing actions of the SCAN enzyme and denitrosylases represents a sophisticated regulatory system. Future research will likely focus on developing **specific modulators** of these enzymes, offering promising therapeutic avenues for diabetes, metabolic disorders, and kidney disease [5] [7].

***Need Custom Synthesis?***

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. MeSH Browser [meshb.nlm.nih.gov]
2. CAS # 82494-50-6, S - Nitroso - Coenzyme : more information. A [chemblink.com]
3. Identification of S-nitroso-CoA reductases that regulate protein ... [pmc.ncbi.nlm.nih.gov]
4. AKR1A1 is a novel mammalian S-nitroso-glutathione ... [sciencedirect.com]
5. An enzyme that selectively S -nitrosylates proteins to regulate insulin... [pubmed.ncbi.nlm.nih.gov]
6. Metabolic reprogramming by the S - nitroso -CoA... | Broad Institute [broadinstitute.org]
7. Jonathan Stamler Lab Harrington Discovery Physician-Scientist [harringtondiscovery.org]
8. Reactive oxygen species regulate adipose-osteogenic lineage... [cellandbioscience.biomedcentral.com]

To cite this document: Smolecule. [S-nitroso-coenzyme A discovery and function]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b605137#s-nitroso-coenzyme-a-discovery-and-function>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)